

Addressing poor solubility issues with Gastrin I (1-14), human

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Compound of Interest

Compound Name: *Gastrin I (1-14), human*

Cat. No.: *B612673*

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Technical Support Center: Gastrin I (1-14), Human

This guide provides troubleshooting advice and answers to frequently asked questions regarding the handling and solubility of **Gastrin I (1-14), human**. It is designed for researchers, scientists, and drug development professionals to facilitate seamless experimental workflows.

Frequently Asked Questions (FAQs)

Q1: Why is my lyophilized Gastrin I (1-14) peptide not dissolving in neutral water?

Gastrin I (1-14), human, has an amino acid sequence containing five consecutive glutamic acid residues (Glu-Glu-Glu-Glu-Glu).[1][2] These residues make the peptide acidic. In a neutral pH solution, the acidic side chains are not fully deprotonated, which can lead to intermolecular hydrogen bonding and lower solubility.

Q2: What is the recommended solvent for reconstituting Gastrin I (1-14)?

For optimal solubility, it is recommended to dissolve the peptide in a slightly basic, sterile buffer. A 1% aqueous ammonia solution is often effective.[3] Alternatively, adding a small amount of ammonium hydroxide (NH₄OH) to your aqueous buffer can also facilitate dissolution.[4] Always start with a small test amount of the peptide before dissolving the entire sample.[5]

Q3: Can I use organic solvents like DMSO to dissolve the peptide?

Yes, for very hydrophobic peptides or if aqueous solutions fail, a small amount of dimethyl sulfoxide (DMSO) can be used to first solubilize the peptide.^[4] Subsequently, this solution should be slowly diluted with your aqueous buffer to the desired final concentration.^{[4][6]} Note that peptides containing Cys, Met, or Trp, like Gastrin I (1-14), are susceptible to oxidation, and the use of DMSO should be approached with caution in sensitive applications.^[5]

Q4: How should I prepare and store a stock solution?

After reconstituting the peptide in the appropriate solvent, it is crucial to aliquot the stock solution into single-use volumes to avoid repeated freeze-thaw cycles, which can degrade the peptide. Store the aliquots in a freezer at -20°C or, for long-term storage, at -80°C.^{[2][7][8]} A solution stored at -80°C should be used within a year.^[7]

Q5: What are the key physical and chemical properties of **Gastrin I (1-14), human**?

The primary characteristics of the peptide are summarized in the table below. This information is critical for calculating molar concentrations and understanding its chemical nature.

Data Summary

Table 1: Physical and Chemical Properties of Gastrin I (1-14), human

Property	Value	Reference
Molecular Formula	C ₇₉ H ₁₀₀ N ₁₆ O ₂₇	[1][7][9]
Molecular Weight	~1705.7 g/mol	[1][2][7]
Amino Acid Sequence	Glp-Gly-Pro-Trp-Leu-Glu-Glu-Glu-Glu-Ala-Tyr-Gly-Trp-OH	[2]
Appearance	Lyophilized Powder	[3][8]
Purity	Typically ≥95% (HPLC)	[2][8]
Storage (Lyophilized)	-20°C or below	[2][8]

Table 2: Solubility Data for Gastrin I (1-14), human

Solvent	Concentration	Conditions	Reference
1% Aqueous Ammonia	Up to 1 mg/mL	Sonication may be required	
Water	1.00-1.04 mg/mL	May require pH adjustment	
H ₂ O	Soluble	Conditions not specified	[10]
DMSO	100 mg/mL (54.95 mM)	Requires ultrasonic treatment	[11] [12]

Note: The high concentration in DMSO should be confirmed for your specific batch and experimental needs. Always use newly opened, anhydrous DMSO for best results.

Troubleshooting Guide

Problem	Possible Cause(s)	Recommended Solution(s)
Cloudy or Insoluble Solution	1. Incorrect solvent pH.2. Peptide concentration is too high.3. Insufficient mixing.	1. Reconstitute in a slightly basic buffer (e.g., 1% ammonia solution).[3]2. Try dissolving at a lower concentration.3. Gently vortex or sonicate the solution briefly to aid dissolution.[5][11]
Precipitate Forms After Adding to Buffer	1. The pH of the final buffer is incompatible with peptide solubility.2. "Salting out" effect due to high salt concentration in the buffer.	1. Ensure the final pH of the experimental medium is compatible with the dissolved peptide.2. Dilute the stock solution further before adding to a high-salt buffer. Consider dialysis to exchange buffers if necessary.
Loss of Biological Activity	1. Peptide degradation due to improper storage.2. Oxidation of sensitive residues (Trp).3. Multiple freeze-thaw cycles.	1. Store stock solutions in single-use aliquots at -20°C or -80°C.[7]2. Use oxygen-free buffers for reconstitution and experiments.[5]3. Avoid repeated freezing and thawing of the stock solution.

Experimental Protocols

Protocol 1: Reconstitution of Lyophilized Gastrin I (1-14), human

This protocol outlines the recommended steps for solubilizing Gastrin I (1-14) to create a stock solution.

Materials:

- Vial of lyophilized **Gastrin I (1-14), human**

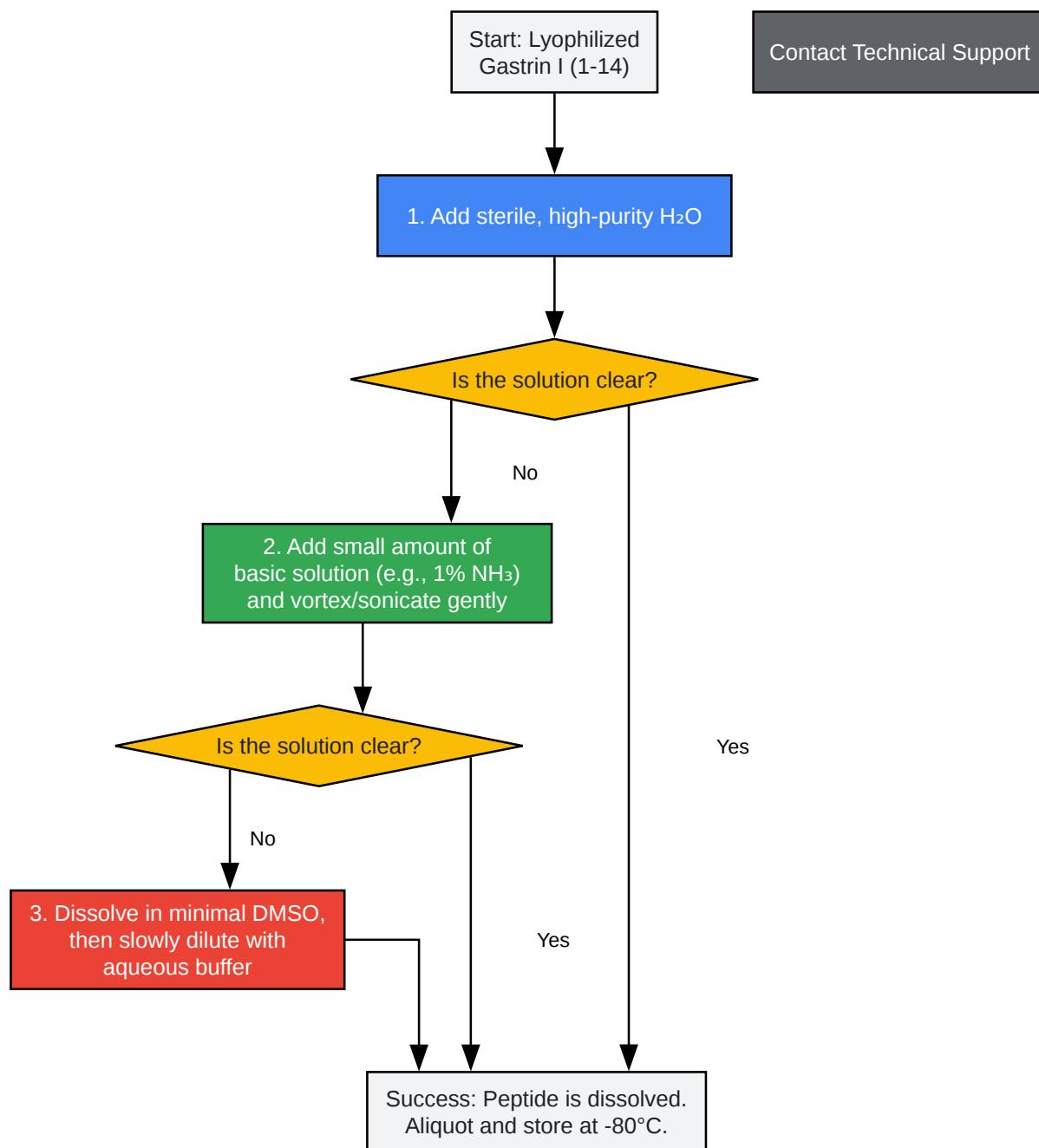
- Sterile, high-purity water
- 10% Ammonium Hydroxide (NH₄OH) solution or 1% Ammonia solution
- Sterile polypropylene microcentrifuge tubes
- Calibrated micropipettes

Methodology:

- Equilibrate: Allow the vial of lyophilized peptide to warm to room temperature before opening to prevent condensation.[5][13]
- Centrifuge: Briefly centrifuge the vial (e.g., 10,000 x g for 1-2 minutes) to ensure all the powder is collected at the bottom.[5][13]
- Prepare Solvent: Prepare a slightly basic solvent. A common starting point is sterile water with a small addition of 10% NH₄OH to adjust the pH to be slightly basic, or use a pre-made 1% ammonia solution.[3][4]
- Initial Solubilization: Using a sterile pipette tip, add the calculated volume of the basic solvent to the vial to achieve the desired stock concentration (e.g., 1 mg/mL).
- Mix Gently: Gently swirl or vortex the vial to mix. Avoid vigorous shaking, which can cause aggregation or denaturation.[13]
- Aid Dissolution (If Needed): If the peptide does not dissolve completely, a brief sonication (e.g., 3 cycles of 10 seconds, chilling on ice in between) can be applied.[5][11] The solution should be clear and free of particulates.
- Aliquot and Store: Once fully dissolved, immediately aliquot the solution into sterile, single-use polypropylene tubes. Store frozen at -20°C for short-term or -80°C for long-term storage. [7]

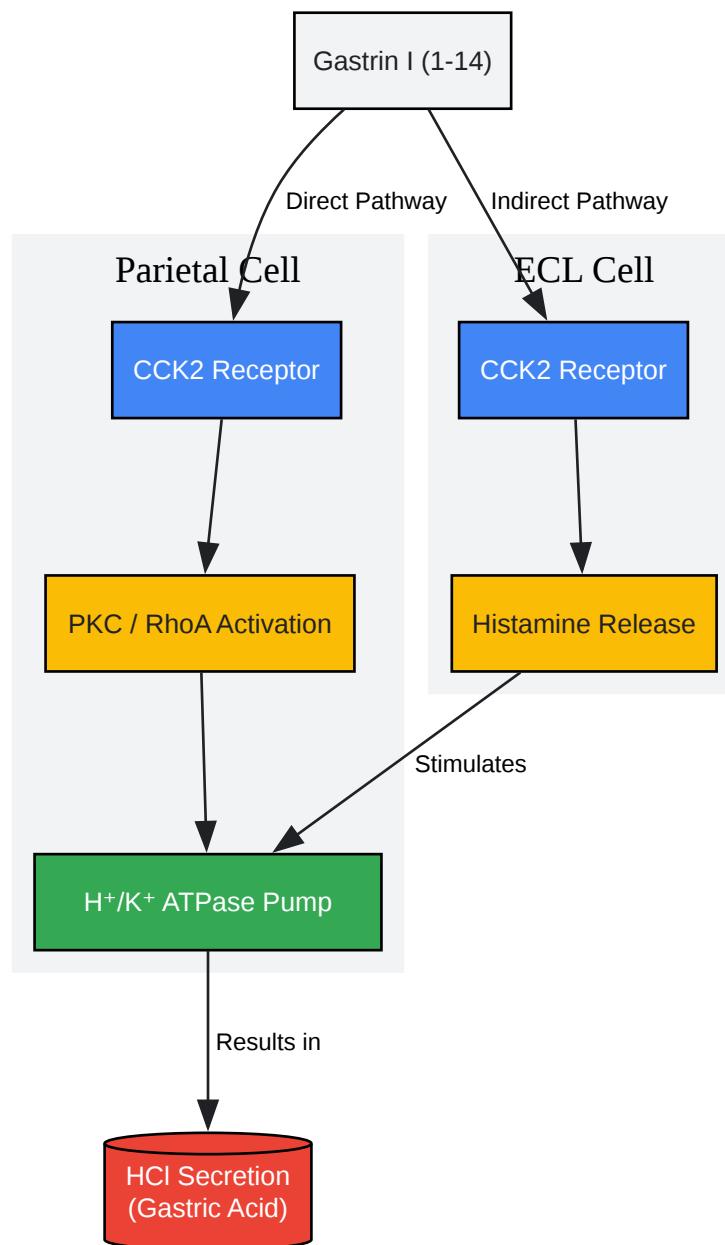
Visualizations: Workflows and Signaling Pathways

Solubility Troubleshooting Workflow

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Caption: A step-by-step workflow for dissolving Gastrin I (1-14).

Gastrin I Signaling Pathway for Gastric Acid Secretion

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Caption: Direct and indirect signaling pathways of Gastrin I.

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